

Proper Disposal of GSK4028: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK4028

Cat. No.: B2980303

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Researchers and drug development professionals handling **GSK4028** require clear, actionable guidance for its safe disposal to ensure personnel safety and environmental protection. This document outlines the necessary procedures for the proper disposal of **GSK4028** in solid form, as a solution, and for materials contaminated with the compound.

GSK4028 is the enantiomeric negative control for GSK4027, a chemical probe for the PCAF/GCN5 bromodomain.^[1] While a Safety Data Sheet (SDS) for **GSK4028** classifies it as not a hazardous substance or mixture under GHS, it is imperative to handle it with care as a bioactive research chemical and to prevent its release into the environment.^[2] Standard laboratory protocols for chemical waste management should be strictly followed.

Summary of Key Safety and Handling Information

For quick reference, the following table summarizes essential data for **GSK4028**.

Identifier	Value	Source
CAS Number	2079886-19-2	[1][2]
Molecular Formula	C17H21BrN4O	[1][2]
GHS Hazard Classification	Not a hazardous substance or mixture	[2]
Recommended PPE	Safety goggles with side-shields, protective gloves, impervious clothing, suitable respirator	[2]
First Aid: Eye Contact	Flush eyes immediately with large amounts of water.	[2]
First Aid: Skin Contact	Rinse skin thoroughly with large amounts of water.	[2]
First Aid: Ingestion	Wash out mouth with water; do NOT induce vomiting.	[2]
Environmental Precautions	Keep the product away from drains, water courses, or the soil.	[2]

Step-by-Step Disposal Procedures

The proper disposal of **GSK4028** waste depends on its form. The following are step-by-step protocols for different types of **GSK4028** waste.

Unused Solid **GSK4028** Compound

Unused or expired solid **GSK4028** should be disposed of as chemical waste.

Protocol:

- Ensure the **GSK4028** is in its original, sealed container or a securely sealed, compatible waste container.

- Label the container clearly as "Hazardous Waste" or "Chemical Waste" in accordance with your institution's guidelines.
- On the waste label, write the full chemical name ("**GSK4028**") and the quantity. Do not use abbreviations.
- Store the container in a designated hazardous waste accumulation area, segregated from incompatible materials.
- Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste contractor.

Solutions Containing **GSK4028**

Aqueous and solvent-based solutions of **GSK4028** must be collected and disposed of as liquid chemical waste. Do not pour solutions containing **GSK4028** down the drain.

Protocol:

- Pour the waste solution into a designated, leak-proof, and chemically compatible waste container.
- Segregate halogenated and non-halogenated solvent waste if required by your institution's waste management program. Since **GSK4028** contains bromine, solutions of it in organic solvents should typically be disposed of in a "halogenated organic waste" container.
- Securely cap the waste container after adding the waste.
- Label the container with a "Hazardous Waste" or "Chemical Waste" tag.
- List all constituents of the solution on the label, including the full chemical name "**GSK4028**" and all solvents with their approximate percentages.
- Store the container in a designated waste accumulation area with secondary containment.
- Contact your EHS department for waste pickup.

Contaminated Laboratory Materials

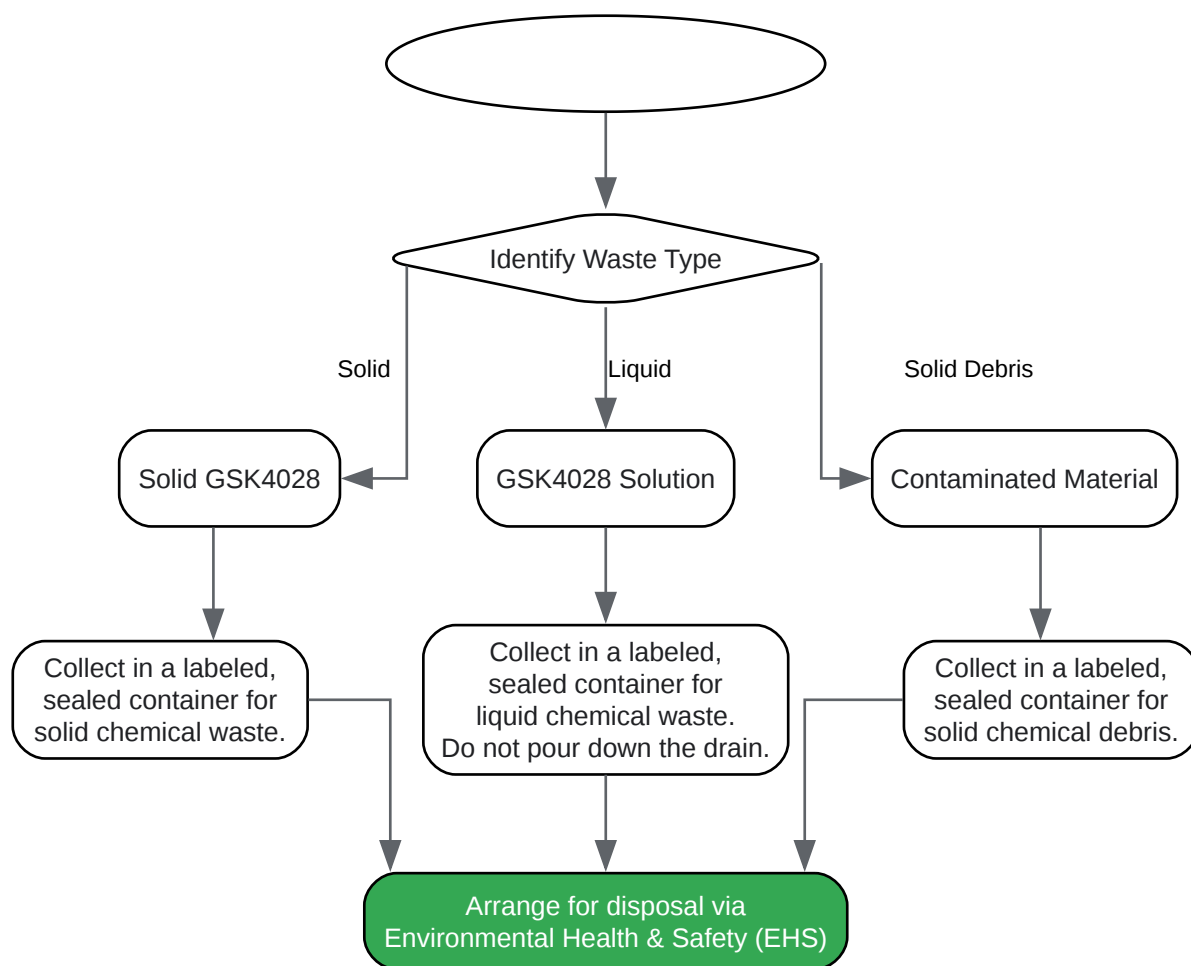
Disposable labware such as pipette tips, gloves, and empty vials that have come into contact with **GSK4028** should be disposed of as solid chemical waste.

Protocol:

- Collect all contaminated disposable items in a designated, durable, and sealed container or a heavy-duty plastic bag specifically for solid chemical waste.
- Label the container or bag as "Solid Chemical Waste" or "Contaminated Lab Debris."
- On the label, list the chemical contaminant ("Trace amounts of **GSK4028**").
- For sharps such as contaminated needles or blades, use a designated, puncture-resistant sharps container labeled for chemically contaminated sharps.
- Store the waste container in the designated waste accumulation area.
- Dispose of the waste through your institution's EHS department.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **GSK4028** waste.



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Caption: Decision workflow for the proper disposal of **GSK4028** waste.

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References

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